

An In-depth Technical Guide to 1-Ethyl-3-methylimidazolium Acetate

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Compound of Interest

Compound Name: 1-Ethyl-3-methylimidazolium
acetate

Cat. No.: B133940

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Introduction

1-Ethyl-3-methylimidazolium acetate, often abbreviated as [EMIm][OAc], is an ionic liquid that has garnered significant attention in various scientific and industrial fields. Its unique properties, including its ability to dissolve cellulose and other biopolymers, make it a valuable solvent for green chemistry applications. This technical guide provides a comprehensive overview of the core properties, experimental applications, and key data associated with **1-Ethyl-3-methylimidazolium acetate**, tailored for researchers, scientists, and professionals in drug development.

Core Properties

- Chemical Formula: $C_8H_{14}N_2O_2$ [1][2][3][4][5]
- Molecular Weight: 170.21 g/mol [1][2][3][4][5]

Quantitative Data Summary

The following table summarizes the key quantitative data for **1-Ethyl-3-methylimidazolium acetate**.

Property	Value
Molecular Formula	C ₈ H ₁₄ N ₂ O ₂
Molecular Weight	170.21 g/mol [1][2][3][4]
Melting Point	-45 °C[1]
Density	1.10 g/cm ³ [1]
Viscosity	93.0 cP[1]
Conductivity	2.50 mS/cm[1]
Flash Point	164 °C (327.2 °F) - closed cup[4][5][6]
Refractive Index	n _{20/D} 1.501[4]

Experimental Protocols

This section details methodologies for key experiments where **1-Ethyl-3-methylimidazolium acetate** is utilized.

Dissolution of Cellulose

1-Ethyl-3-methylimidazolium acetate is a highly effective solvent for cellulose. The following protocol outlines a general procedure for cellulose dissolution, which is a common preparatory step for further chemical modifications or the fabrication of cellulose-based materials.

- Materials and Equipment:
 - Microcrystalline cellulose (MCC)
 - **1-Ethyl-3-methylimidazolium acetate** ([EMIm][OAc])
 - Co-solvent (e.g., Dimethyl sulfoxide - DMSO)
 - Mechanical stirrer
 - Heating apparatus (e.g., oil bath)

- Vacuum oven
- Nitrogen-filled glove box (optional, to prevent water absorption)
- Procedure:
 - Dry the microcrystalline cellulose and [EMIm][OAc] in a vacuum oven at 80°C for 72 hours to remove any absorbed water.^[7]
 - Prepare the desired solvent mixture. A common co-solvent system is 75 wt% [EMIm][OAc] and 25 wt% DMSO.^[7] This co-solvent system helps to reduce the high viscosity of the pure ionic liquid.^[5]
 - In a reaction vessel under mechanical stirring (e.g., 500 rpm), heat the [EMIm][OAc] or its co-solvent mixture to the desired temperature (e.g., 50°C).^[7]
 - Gradually add the dried microcrystalline cellulose to the heated solvent to achieve the target concentration, for instance, 10 wt%.^{[1][7]}
 - Continue stirring for several hours (e.g., 12 hours) until the cellulose is completely dissolved, resulting in a clear and visually particle-free solution.^{[1][7]} To minimize water absorption, this process can be conducted inside a nitrogen-filled glove box.^[7]

Synthesis of Starch-grafted-Polystyrene (Starch-g-PS) Copolymer

[EMIm][OAc] serves as a reaction medium for the synthesis of graft copolymers, such as starch-grafted-polystyrene. This process enhances the properties of starch for various applications.

- Materials and Equipment:
 - Corn starch
 - Styrene
 - **1-Ethyl-3-methylimidazolium acetate** ([EMIm][OAc])

- Potassium persulfate (initiator)
- Reaction vessel with temperature control and stirring
- Procedure:
 - Dissolve the starch in [EMIm][OAc] to create a homogeneous solution.
 - Add the desired amount of styrene monomer to the starch solution.
 - Introduce potassium persulfate as the initiator for the polymerization reaction.[2][3]
 - The reaction parameters, including the initiator concentration, the weight ratio of styrene to starch, the reaction time, and the temperature, should be carefully controlled to achieve the desired grafting percentage.[3]
 - The resulting starch-g-PS copolymer can be characterized using techniques such as FT-IR, SEM, WAXD, and TGA to confirm the grafting and analyze its properties.[3]

Preparation of Ionic Liquid-Based Ferrofluids

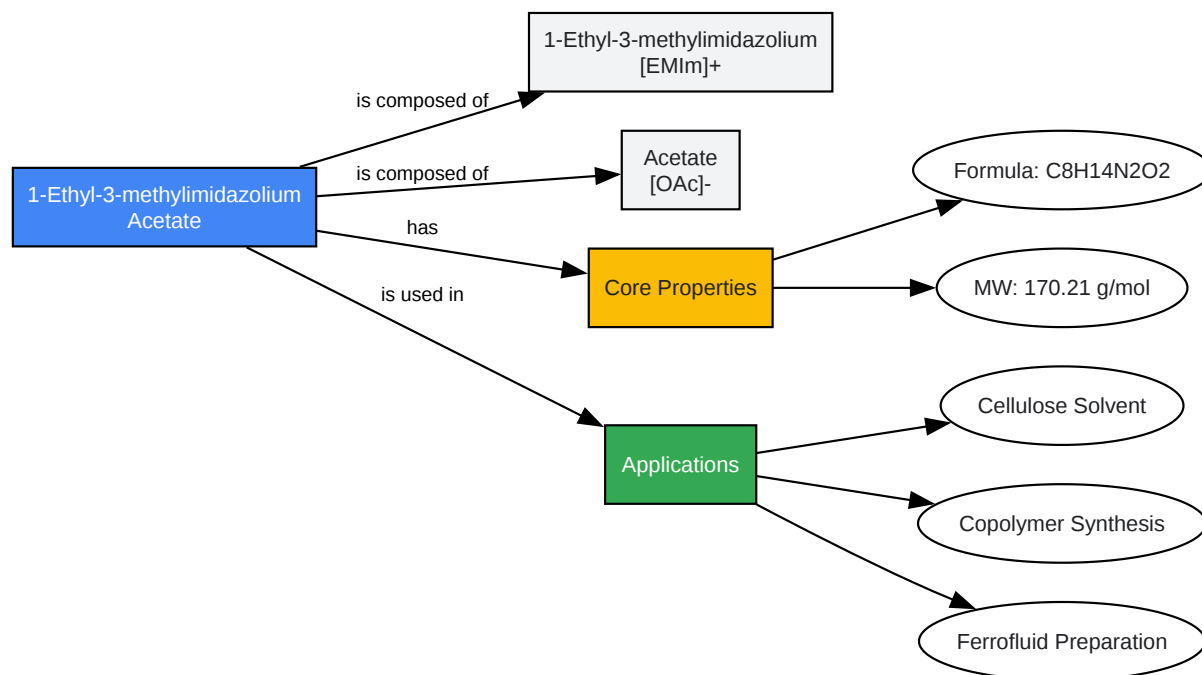
[EMIm][OAc] can be used as a dispersing medium for magnetic nanoparticles to create stable ionic liquid-based ferrofluids.

- Materials and Equipment:
 - Magnetic nanoparticles (e.g., γ -Fe₂O₃, Co_{0.5}Zn_{0.5}Fe₂O₄, CoFe₂O₄)
 - 3,4-dihydroxyhydrocinnamic acid (DHCA) for coating
 - Tetrahydrofuran (THF)
 - **1-Ethyl-3-methylimidazolium acetate** ([EMIm][OAc])
 - Sonicator
 - Centrifuge
 - Magnet

- Procedure (Direct Method):
 - Synthesize the magnetic nanoparticles using a suitable method, such as the polyol method.[\[4\]](#)
 - Coat the nanoparticles with a stabilizing agent. For example, sonicate the nanoparticles in tetrahydrofuran (THF) and mix with a water solution of 3,4-dihydroxyhydrocinnamic acid (DHCA) under alkaline conditions.[\[4\]](#)
 - After the coating process, wash the product and separate the nanoparticles.
 - The supernatant is removed, using a magnet to hold the nanoparticles.[\[4\]](#)
 - Directly add **1-Ethyl-3-methylimidazolium acetate** to the DHCA-coated magnetic nanoparticles.[\[4\]](#)
 - This process yields a stable dispersion of the magnetic nanoparticles in the ionic liquid, forming the ferrofluid.[\[4\]](#)

Logical Relationships of 1-Ethyl-3-methylimidazolium Acetate

The following diagram illustrates the relationship between the components of **1-Ethyl-3-methylimidazolium acetate** and its key properties and applications.



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Caption: Logical diagram of **1-Ethyl-3-methylimidazolium acetate**'s composition and uses.

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